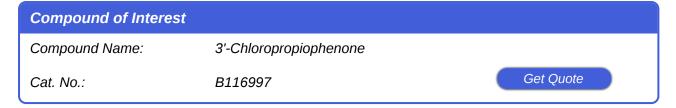


# A Comprehensive Technical Guide to 3'-Chloropropiophenone (CAS: 34841-35-5)

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3'-Chloropropiophenone**, with the CAS number 34841-35-5, is a chlorinated aromatic ketone that serves as a pivotal intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs).[1][2][3] Its structural features, particularly the reactive carbonyl group and the chlorinated phenyl ring, make it a versatile building block in medicinal chemistry and organic synthesis.[1][3] This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and applications of **3'-Chloropropiophenone**, with a focus on its role in drug development.

## **Physicochemical Properties**

**3'-Chloropropiophenone** is a white to light yellow crystalline solid at room temperature.[4][5] It is soluble in organic solvents such as methanol, ethanol, ether, chloroform, and acetic acid, but insoluble in water.[6] A summary of its key physicochemical properties is presented in the table below.



Property	Value	Reference
CAS Number	34841-35-5	[4]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> CIO	[4][7]
Molecular Weight	168.62 g/mol	[4][7]
Appearance	White to light yellow crystalline solid	[4]
Melting Point	45-50 °C	[4][7]
Boiling Point	124 °C @ 14 mmHg	[4][5]
113-115 °C @ 4 mmHg	[7]	
Density	~1.11-1.15 g/cm³	[4][6]
Solubility	Soluble in methanol, ethanol, ether, chloroform, acetic acid; Insoluble in water	[6]
Flash Point	> 110 °C (> 230 °F)	[4][7]

# **Spectroscopic Data**

Spectroscopic analysis is crucial for the identification and characterization of **3'-Chloropropiophenone**. Key spectral data are summarized below.

Spectrum Type	Key Peaks/Signals	Reference
¹H NMR (in CDCl₃)	δ (ppm): 7.92 (s, 1H), 7.85 (d, 1H), 7.50 (d, 1H), 7.40 (t, 1H), 2.97 (q, 2H), 1.22 (t, 3H)	[8]
IR (KBr disc)	Characteristic peaks for C=O stretching and C-Cl stretching.	[9][10]
Mass Spectrometry (EI)	m/z: 168 (M+), 139, 111, 141	[11][12]



## Synthesis of 3'-Chloropropiophenone

Several synthetic routes to **3'-Chloropropiophenone** have been reported. Two common methods are detailed below.

# **Experimental Protocol 1: Friedel-Crafts Acylation of Chlorobenzene**

This method involves the reaction of chlorobenzene with propionyl chloride in the presence of a Lewis acid catalyst, typically aluminum chloride.

#### Materials:

- Chlorobenzene
- · Propionyl chloride
- Anhydrous aluminum chloride (AlCl<sub>3</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Ice
- Concentrated hydrochloric acid (HCI)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Pentane

#### Procedure:

- Suspend anhydrous aluminum chloride in dry dichloromethane in a reaction vessel equipped with a stirrer and cooled to 0°C.
- Slowly add a solution of propionyl chloride in dichloromethane to the suspension while maintaining the temperature at 0°C.
- To this mixture, add a solution of chlorobenzene in dichloromethane dropwise at 0°C.



- After the addition is complete, continue stirring the reaction mixture at 0°C for 2 hours, and then allow it to stir at room temperature for 12 hours.
- Pour the reaction mixture onto a mixture of ice and concentrated hydrochloric acid to quench the reaction.
- Separate the organic layer and extract the aqueous layer twice with dichloromethane.
- Combine the organic extracts and wash them twice with water.
- Dry the organic phase over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product as an off-white solid.
- Recrystallize the crude product from pentane to yield pure **3'-Chloropropiophenone**.[13] [14]

## Experimental Protocol 2: Grignard Reaction with 3-Chlorobenzonitrile

This synthesis involves the reaction of a Grignard reagent, ethylmagnesium bromide, with 3-chlorobenzonitrile.[15][16][17]

#### Materials:

- Magnesium turnings
- Ethyl bromide
- Dry diethyl ether or tetrahydrofuran (THF)
- 3-Chlorobenzonitrile
- Hydrochloric acid (6N)
- Ethyl acetate

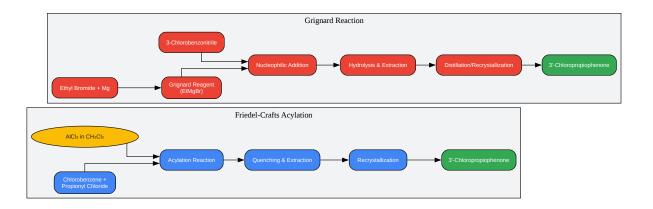


Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- In a three-necked flask equipped with a condenser, dropping funnel, and magnetic stirrer, place magnesium turnings and a small crystal of iodine in dry diethyl ether under a nitrogen atmosphere.
- Slowly add a solution of ethyl bromide in dry diethyl ether to initiate the formation of the Grignard reagent (ethylmagnesium bromide). The mixture is typically heated under reflux to ensure complete reaction.[16][17]
- After the Grignard reagent is formed, cool the mixture to room temperature.
- Slowly add a solution of 3-chlorobenzonitrile in dry diethyl ether to the Grignard reagent. A
  precipitate will form.[16][17]
- Stir the reaction mixture overnight at room temperature.
- Cool the reaction mixture in an ice bath and hydrolyze it by the slow addition of 6N hydrochloric acid until the solution is acidic.[16][17]
- Extract the mixture with ethyl acetate.
- Wash the organic extract twice with water, dry it over anhydrous sodium sulfate, and concentrate it on a rotary evaporator to obtain the crude product.[16][17]
- The crude product can be further purified by vacuum distillation or recrystallization to yield 3'Chloropropiophenone.[16][17]





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Caption: Synthetic pathways for **3'-Chloropropiophenone**.

## **Applications in Drug Development**

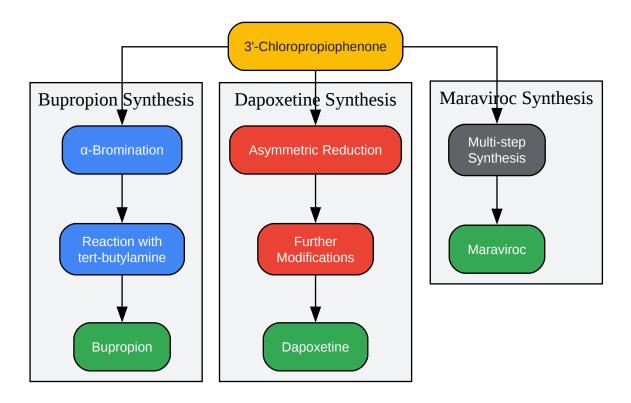
**3'-Chloropropiophenone** is a crucial intermediate in the synthesis of several important pharmaceuticals. Its chemical structure allows for further modifications to build more complex molecules with therapeutic properties.

## **Key Pharmaceutical Applications:**

Bupropion: An antidepressant and smoking cessation aid.[1][2] The synthesis of bupropion involves the α-bromination of 3'-chloropropiophenone followed by reaction with tert-butylamine.[18]



- Dapoxetine: A short-acting selective serotonin reuptake inhibitor (SSRI) used for the
  treatment of premature ejaculation.[2][6] The synthesis involves the asymmetric reduction of
  3'-chloropropiophenone to the corresponding alcohol, which is a key chiral intermediate.[6]
- Maraviroc: An antiretroviral drug used in the treatment of HIV infection. 3' Chloropropiophenone is a precursor in the multi-step synthesis of this complex molecule.
   [2][15]



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Caption: Role of 3'-Chloropropiophenone in API synthesis.

# Safety and Handling

**3'-Chloropropiophenone** is an irritant to the eyes, respiratory system, and skin.[19] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[7] It should be used in a well-ventilated area or a fume hood.[7] Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.[20]



## Conclusion

**3'-Chloropropiophenone** is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical industry. Its well-defined physicochemical properties and established synthetic routes make it a reliable starting material for the production of several lifesaving drugs. This guide provides essential technical information for researchers and professionals involved in organic synthesis and drug development, highlighting the critical role of **3'-Chloropropiophenone** in advancing medicinal chemistry.

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